

Application Notes: In Vivo Imaging of FAM49B-Related Tumor Progression in Mice

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Compound of Interest

Compound Name: *FAM49B (190-198) mouse*

Cat. No.: *B15614802*

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Introduction

Family with sequence similarity 49 member B (FAM49B) is a protein with emerging roles in cancer biology, demonstrating context-dependent functions as both a tumor suppressor and an oncogene. In pancreatic and ovarian cancers, FAM49B has been shown to suppress tumor growth.[1][2][3][4] Conversely, in breast and colorectal cancers, it has been reported to promote proliferation and metastasis.[5][6] This dual functionality makes FAM49B a compelling target for cancer research and therapeutic development.

In vivo imaging in mouse models is a critical tool for elucidating the real-time dynamics of FAM49B-related tumor progression and for evaluating the efficacy of potential therapies. This document provides detailed protocols for establishing FAM49B-related tumor models in mice and for performing non-invasive bioluminescence and fluorescence imaging to monitor tumor growth and metastasis.

Key Applications

- **Monitoring Tumor Growth:** Longitudinally track the growth of tumors with altered FAM49B expression.

- Assessing Metastasis: Quantify the extent of metastatic dissemination to distant organs, such as the lungs.[\[5\]](#)
- Evaluating Therapeutic Efficacy: Determine the in vivo effects of novel therapeutic agents targeting FAM49B or its associated pathways.
- Mechanism of Action Studies: Visualize the biological consequences of FAM49B modulation in a living organism.

Data Presentation

Table 1: Effect of FAM49B Knockdown on Breast Cancer Xenograft Growth

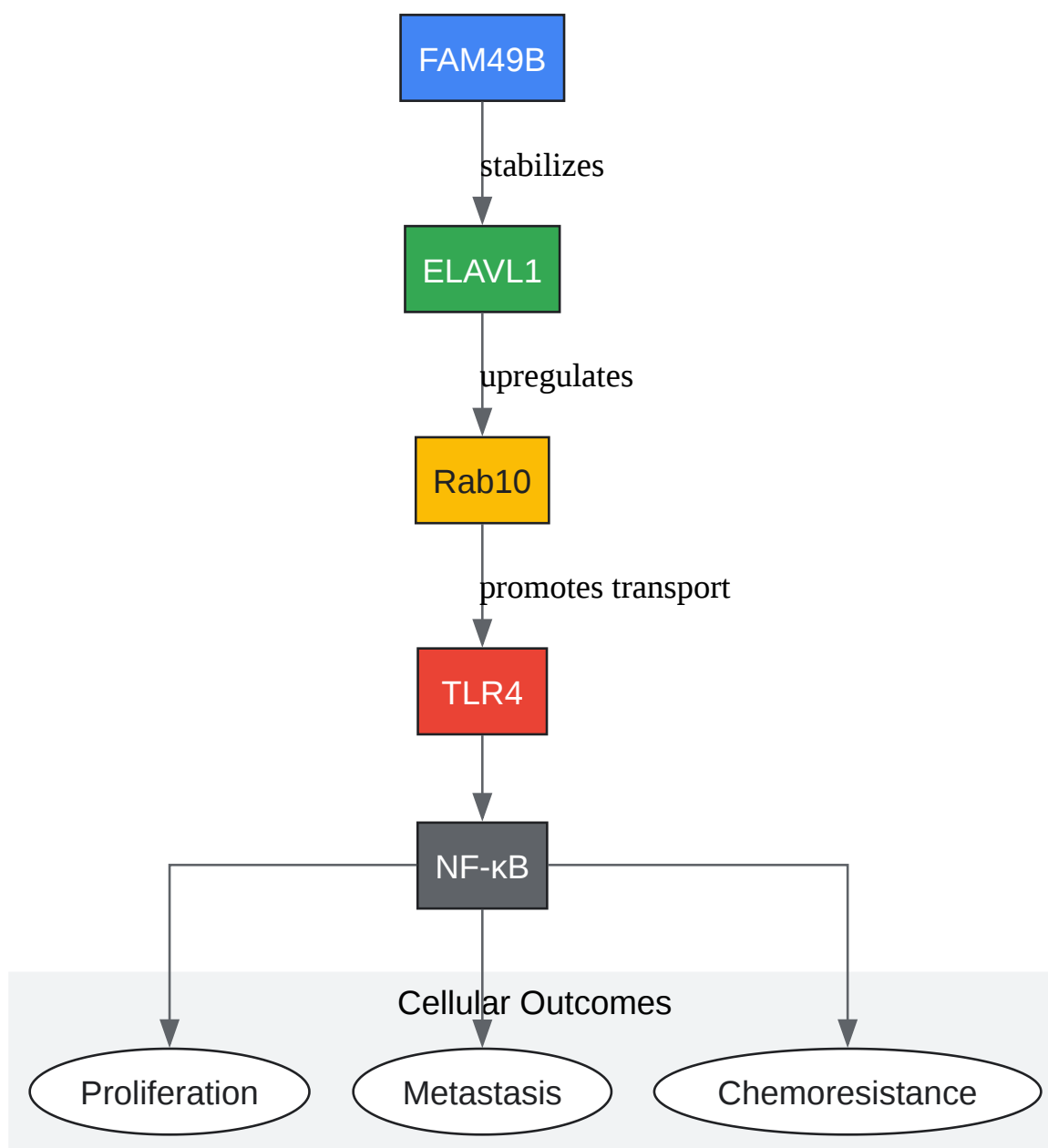
Cell Line	Treatment	Mean Tumor Volume (mm ³) at Day 49	Mean Tumor Weight (g) at Day 49	Reference
MDA-MB-231	scr-shRNA (Control)	~1800	~1.5	[5]
MDA-MB-231	FAM49B-shRNA	~800	~0.7	[5]

Table 2: Effect of FAM49B Knockdown on Breast Cancer Metastasis in Mice

Cell Line	Treatment	Mean Number of Lung Metastatic Nodules	Reference
MDA-MB-231	scr-shRNA (Control)	~35	[5]
MDA-MB-231	FAM49B-shRNA	~10	[5]

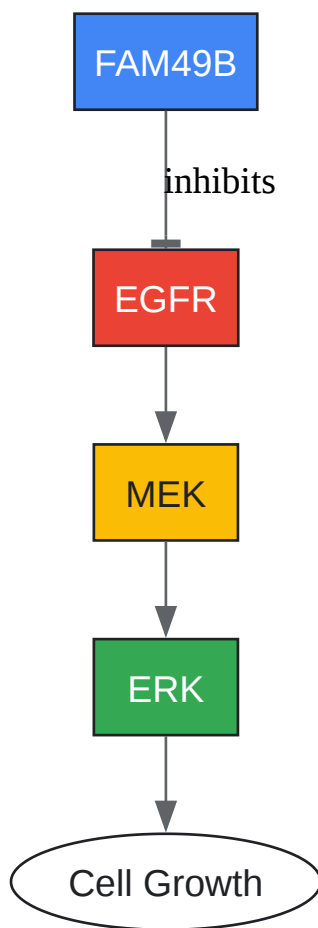
Signaling Pathways

The following diagrams illustrate the signaling pathways influenced by FAM49B in different cancer contexts.



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FAM49B Signaling in Breast Cancer

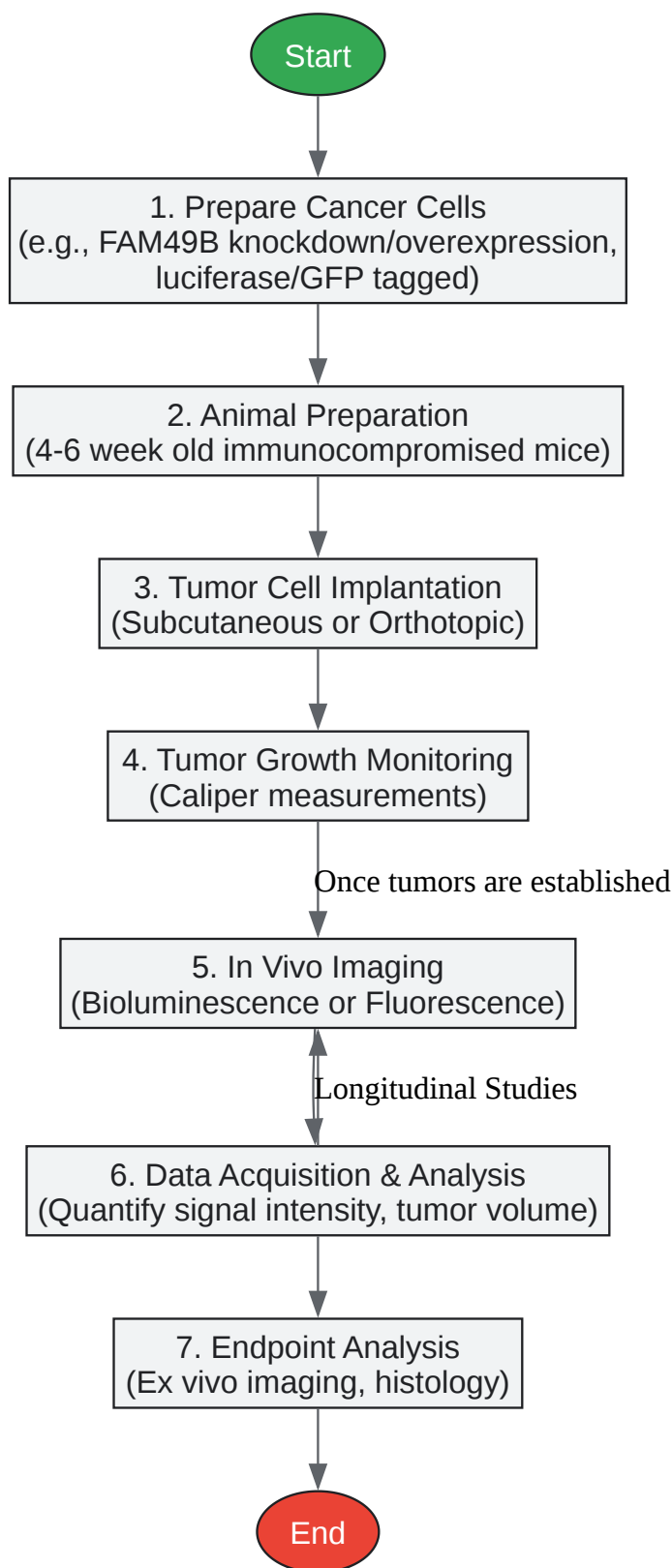


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FAM49B Regulation of MAPK Signaling in Ovarian Cancer

Experimental Workflow

The general workflow for in vivo imaging of FAM49B-related tumor progression is outlined below.



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General Workflow for In Vivo Tumor Imaging

Experimental Protocols

Protocol 1: Establishment of a Subcutaneous Xenograft Mouse Model

This protocol describes the subcutaneous implantation of cancer cells with modified FAM49B expression into immunocompromised mice.

Materials:

- Cancer cell line of interest (e.g., MDA-MB-231) stably expressing a luciferase reporter and shRNA against FAM49B (or a control shRNA).
- Complete cell culture medium.
- Phosphate-buffered saline (PBS), sterile.
- Trypsin-EDTA.
- Matrigel (optional, can improve tumor take rate).
- Immunocompromised mice (e.g., BALB/c nude or NSG mice), 4-6 weeks old.[\[3\]](#)[\[5\]](#)
- 1 mL syringes with 27-gauge needles.
- Hemocytometer and Trypan blue.
- Digital calipers.

Procedure:

- Cell Preparation:
 - Culture the cells in complete medium until they reach 70-80% confluency.
 - Harvest the cells using Trypsin-EDTA, wash with PBS, and centrifuge.
 - Resuspend the cell pellet in sterile PBS or serum-free medium. If using Matrigel, mix the cell suspension 1:1 with Matrigel on ice.

- Perform a cell count using a hemocytometer and assess viability with Trypan blue. Viability should be >90%.
- Adjust the cell concentration to 1×10^8 cells/mL in cold PBS or medium. This will allow for an injection of 1×10^7 cells in 100 μ L.[5]
- Animal Preparation and Injection:
 - Anesthetize the mouse using isoflurane.
 - Clean the injection site on the flank of the mouse with an alcohol swab.
 - Gently lift the skin to form a "tent."
 - Inject 100 μ L of the cell suspension (1×10^7 cells) subcutaneously into the flank.[5]
 - Monitor the mice regularly for tumor growth.
- Tumor Measurement:
 - Once tumors become palpable, begin measuring them 2-3 times per week using digital calipers.
 - Measure the length (L) and width (W) of the tumor.
 - Calculate the tumor volume using the formula: $\text{Volume} = (W^2 \times L) / 2$. [3][4]

Protocol 2: In Vivo Bioluminescence Imaging (BLI)

This protocol is for the non-invasive imaging of luciferase-expressing tumors.

Materials:

- Tumor-bearing mice from Protocol 1.
- D-Luciferin potassium salt, sterile solution (e.g., 15 mg/mL in PBS).
- In vivo imaging system (e.g., IVIS Spectrum).

- Anesthesia system (isoflurane).

Procedure:

- Animal Preparation:
 - Anesthetize the mice using 2-3% isoflurane in an induction chamber.
 - Transfer the anesthetized mouse to the imaging chamber, maintaining anesthesia via a nose cone.
- Substrate Injection:
 - Administer D-Luciferin via intraperitoneal (IP) injection at a dose of 150 mg/kg body weight.^{[7][8]}
- Image Acquisition:
 - Wait for 10-15 minutes after luciferin injection to allow for substrate distribution.^[1]
 - Acquire bioluminescent images using the in vivo imaging system. Typical exposure times range from 1 second to 1 minute, depending on signal intensity.
 - Acquire a photographic image of the mouse for anatomical reference.
- Data Analysis:
 - Use the imaging software to overlay the bioluminescent signal on the photographic image.
 - Define a region of interest (ROI) around the tumor or metastatic sites.
 - Quantify the signal intensity within the ROI, typically expressed as total flux (photons/second).^[1]

Protocol 3: Ex Vivo Imaging for Metastasis Assessment

This protocol is used to confirm and quantify metastasis in specific organs at the end of the study.

Materials:

- Mice from the in vivo study.
- Surgical tools for dissection.
- D-Luciferin solution (for BLI).
- In vivo imaging system.

Procedure:

- Terminal Procedure:
 - At the study endpoint, administer a final dose of D-Luciferin (if performing BLI) 10 minutes before euthanasia.
 - Euthanize the mouse according to approved institutional protocols.
- Organ Harvest:
 - Immediately dissect and harvest the primary tumor and organs of interest (e.g., lungs, liver, spleen).[5]
- Ex Vivo Imaging:
 - Arrange the harvested organs in the imaging chamber.
 - Acquire bioluminescent or fluorescent images of the organs. This method is more sensitive than in vivo imaging for detecting micrometastases.
 - Quantify the signal in each organ as described in Protocol 2.
- Histological Confirmation (Optional):
 - After imaging, fix the organs in 10% neutral buffered formalin for subsequent histological analysis (e.g., H&E staining) to confirm the presence of metastatic lesions.

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